

A Technical Guide to H-Gly-Pro-Gly-OH for Research Applications

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Compound of Interest

Compound Name: *H-Gly-pro-gly-OH*

Cat. No.: *B3254773*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the tripeptide **H-Gly-Pro-Gly-OH**, its commercial sourcing for research purposes, and its applications, with a focus on polypeptide synthesis. This document includes key technical data, experimental protocols, and visual workflows to support your research endeavors.

Introduction to H-Gly-Pro-Gly-OH

H-Gly-Pro-Gly-OH is a tripeptide composed of the amino acids glycine, proline, and another glycine residue. Its structure plays a role in the formation of specific secondary structures in proteins and synthetic polypeptides. In research, it is primarily utilized as a monomeric unit for the synthesis of repeating polypeptide sequences, such as (Pro-Gly-Gly)_n. These polymers have applications in biomaterials and protein structure studies.

Commercial Suppliers and Technical Data

For research purposes, **H-Gly-Pro-Gly-OH** is available from various commercial suppliers. MedchemExpress is one such supplier of this tripeptide.

Table 1: Technical Data for **H-Gly-Pro-Gly-OH**

Parameter	Value	Reference
CAS Number	2441-63-6	[1]
Molecular Formula	C ₉ H ₁₅ N ₃ O ₄	[1]
Molecular Weight	229.23 g/mol	[1]
Appearance	Solid	MedchemExpress
Storage Conditions	Powder: -80°C (2 years), -20°C (1 year). Sealed storage, away from moisture.	MedchemExpress

Note: Specific purity and solubility data should be confirmed with the supplier's certificate of analysis for the specific lot purchased.

Experimental Protocols

The primary research application of **H-Gly-Pro-Gly-OH** is as a building block in the synthesis of longer polypeptide chains, particularly those with repeating Gly-Pro-Gly sequences. Solid-Phase Peptide Synthesis (SPPS) is a common methodology for such syntheses.

General Protocol for Solid-Phase Peptide Synthesis (SPPS) of (Gly-Pro-Gly)_n

This protocol outlines the general steps for the manual solid-phase synthesis of a polypeptide with a repeating Gly-Pro-Gly sequence using an Fmoc/tBu strategy.

Materials and Reagents:

- Fmoc-Gly-Pro-Gly-OH
- Appropriate resin (e.g., Wang resin, Rink Amide resin)
- N,N-Dimethylformamide (DMF)
- Piperidine solution in DMF (e.g., 20%)

- Coupling reagents (e.g., HBTU, HOBt)
- Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Methanol
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% Water)
- Cold diethyl ether

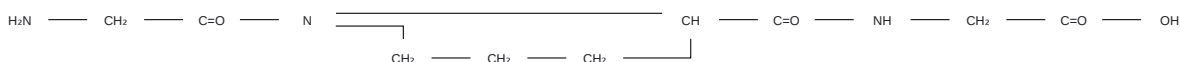
Procedure:

- Resin Swelling: Swell the resin in DMF in a reaction vessel for 1-2 hours.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF to remove the Fmoc protecting group from the resin's linker or the previously coupled amino acid. Wash the resin thoroughly with DMF.
- Amino Acid Coupling:
 - Dissolve Fmoc-Gly-Pro-Gly-OH, coupling reagents (e.g., HBTU, HOBt), and DIPEA in DMF.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.
 - Wash the resin with DMF and DCM.
 - Confirm complete coupling using a qualitative test (e.g., Kaiser test).
- Repeat Synthesis Cycle: Repeat steps 2 and 3 for each subsequent Gly-Pro-Gly unit to elongate the peptide chain to the desired length (n).
- Final Fmoc Deprotection: After the final coupling cycle, perform a final Fmoc deprotection.

- **Resin Washing and Drying:** Wash the peptide-resin with DMF, DCM, and Methanol, and then dry it under vacuum.
- **Cleavage and Deprotection:** Treat the dried peptide-resin with the cleavage cocktail for 2-3 hours to cleave the peptide from the resin and remove side-chain protecting groups.
- **Peptide Precipitation and Washing:** Precipitate the peptide by adding the cleavage solution to cold diethyl ether. Centrifuge to pellet the peptide and wash the pellet with cold diethyl ether.
- **Drying:** Dry the crude peptide pellet under vacuum.
- **Purification:** Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

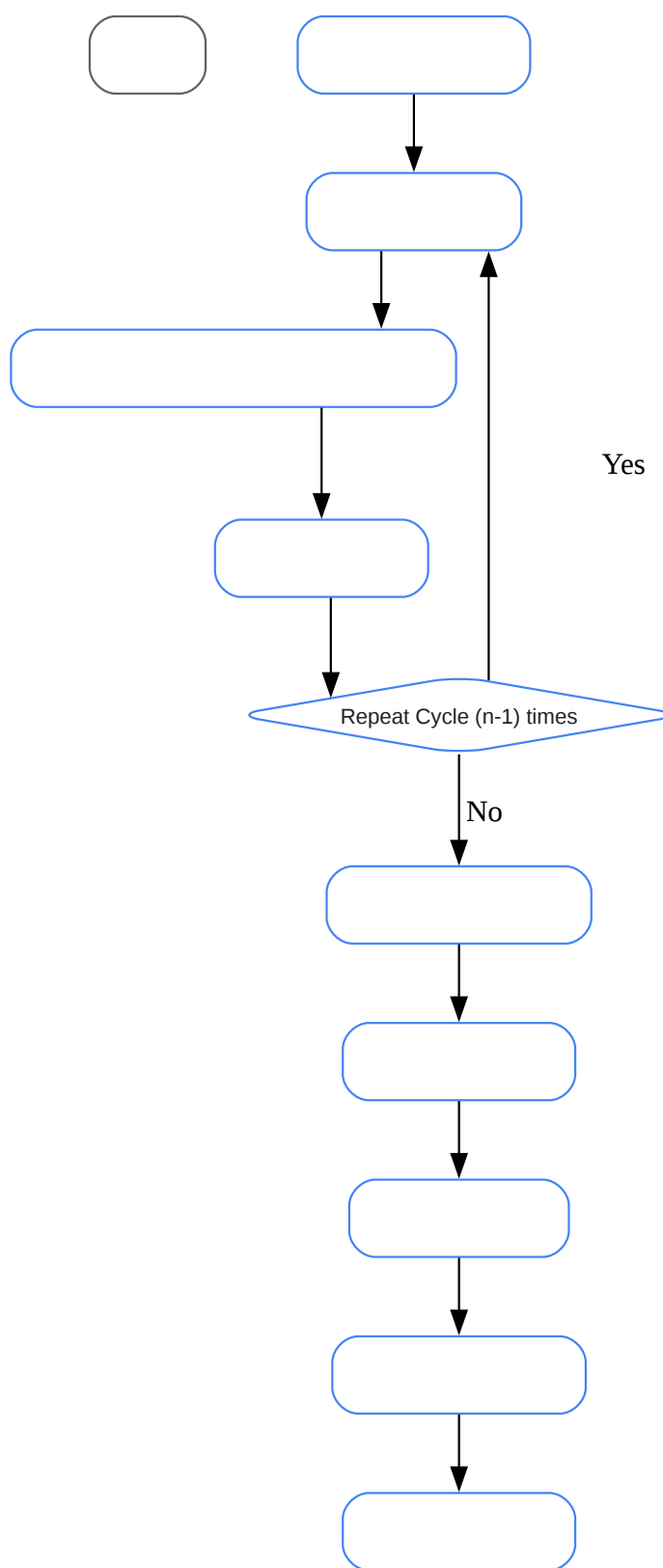
Structure of H-Gly-Pro-Gly-OH



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Caption: Chemical structure of **H-Gly-Pro-Gly-OH**.

Experimental Workflow for Solid-Phase Peptide Synthesis (SPPS)



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References

- 1. H-Gly-pro-gly-OH | C₉H₁₅N₃O₄ | CID 3013626 - PubChem [pubchem.ncbi.nlm.nih.gov]
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